

A Technical Guide to the Physical Properties of 4-Nitroaniline Hydrochloride

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Compound of Interest

Compound Name: 4-Nitroaniline Hydrochloride

Cat. No.: B096520

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a detailed overview of the physical properties of **4-Nitroaniline Hydrochloride**, with a specific focus on its melting and boiling points. This document includes a summary of available data, standardized experimental protocols for physical characterization, and logical workflows relevant to its synthesis and analysis.

Physical and Chemical Properties

4-Nitroaniline Hydrochloride (CAS Number: 15873-51-5) is the hydrochloride salt of 4-Nitroaniline.^{[1][2][3][4]} It is an organic compound that typically appears as a yellow to orange crystalline solid.^[3] The formation of the hydrochloride salt enhances its water solubility compared to its free base form, 4-nitroaniline.^{[3][5]}

While extensive data is available for the parent compound, 4-nitroaniline, specific physical properties such as the melting and boiling points for its hydrochloride salt are not consistently reported in readily available literature. Organic salts often exhibit complex thermal behavior, including decomposition at elevated temperatures, which can complicate the determination of a true boiling point.

Data Summary

The following table summarizes the available physical property data for **4-Nitroaniline Hydrochloride** and its parent compound, 4-Nitroaniline, for comparative purposes.

Property	4-Nitroaniline Hydrochloride	4-Nitroaniline (Free Base)
CAS Number	15873-51-5	100-01-6
Molecular Formula	C ₆ H ₇ ClN ₂ O ₂ (or C ₆ H ₆ N ₂ O ₂ ·HCl)	C ₆ H ₆ N ₂ O ₂
Molecular Weight	174.58 g/mol	138.12 g/mol
Appearance	Pale yellow to orange solid	Yellow or brown powder/crystals
Melting Point	Data not readily available	146-149 °C
Boiling Point	Data not readily available (likely decomposes)	332 °C (at 760 mmHg); 260 °C (at 100 mmHg)
Solubility	Soluble in water	Sparingly soluble in water (0.8 mg/ml at 18.5 °C)

Data sourced from references[2][3][4][5][6][7].

Experimental Protocols

Accurate determination of physical properties is critical for the characterization of chemical substances. The following sections detail standard methodologies for determining the melting point of a solid and discuss the considerations for the boiling point of a thermally sensitive salt.

Melting Point Determination (Capillary Method)

This protocol describes the standard procedure for determining the melting point range of a solid crystalline compound using a capillary tube apparatus (e.g., Thiele tube or digital melting point apparatus).

Materials:

- Dry, purified sample of the compound
- Capillary tubes (sealed at one end)

- Mortar and pestle
- Melting point apparatus or Thiele tube with a high-boiling point liquid (e.g., mineral oil)
- Thermometer (calibrated)

Procedure:

- **Sample Preparation:** Ensure the sample is completely dry and finely powdered. Use a mortar and pestle to grind the crystals into a fine powder.
- **Capillary Tube Loading:** Pack the dry powder into the open end of a capillary tube to a depth of 2-3 mm. This is achieved by tapping the sealed end of the tube on a hard surface to compact the sample.
- **Apparatus Setup:** Place the loaded capillary tube into the heating block or attach it to the thermometer with the sample aligned next to the thermometer bulb. Immerse the setup in the heat-transfer fluid of the apparatus.
- **Heating and Observation:**
 - Heat the apparatus rapidly to a temperature approximately 15-20 °C below the expected melting point.
 - Decrease the heating rate to 1-2 °C per minute to ensure thermal equilibrium between the sample, bath, and thermometer.
 - Carefully observe the sample.
- **Data Recording:** Record the temperature range from the point at which the first drop of liquid appears (T_1) to the temperature at which the entire sample has melted into a clear liquid (T_2). The melting point is reported as this range ($T_1 - T_2$).

Boiling Point and Decomposition Considerations

Determining the boiling point of an organic salt like **4-Nitroaniline Hydrochloride** is often impractical. Unlike neutral organic compounds which transition from a liquid to a gaseous state at a distinct temperature, salts are held together by strong ionic forces. Supplying enough

thermal energy to overcome these forces and vaporize the compound frequently leads to thermal decomposition before a boiling point is reached.

Observation Protocol for Thermal Decomposition:

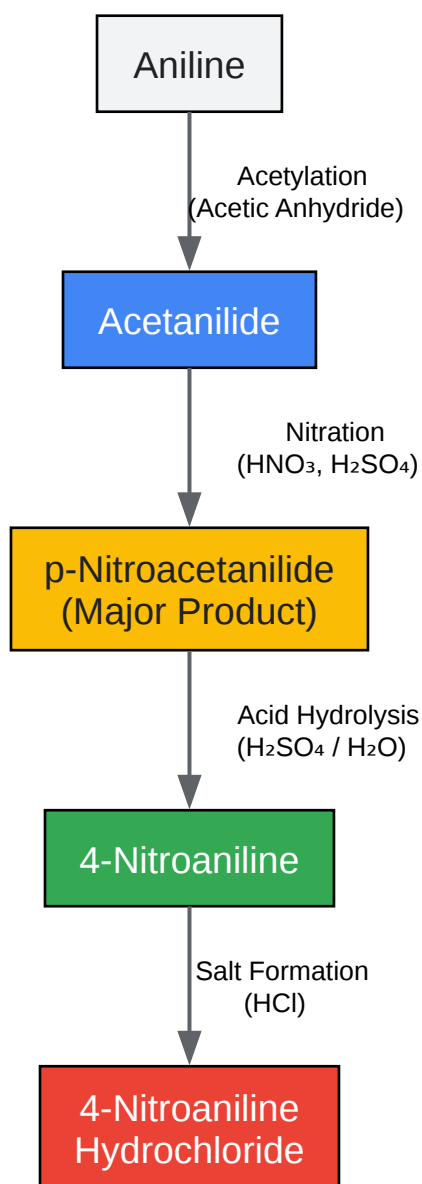
- Place a small amount of the sample in a heating tube or on a hot stage microscope.
- Slowly increase the temperature at a controlled rate (e.g., 5-10 °C per minute).
- Observe the sample for physical changes such as:
 - Color change (darkening, charring)
 - Gas evolution (bubbling)
 - Sublimation
- Record the temperature at which these decomposition events begin. This is reported as the decomposition temperature or range, not a boiling point.

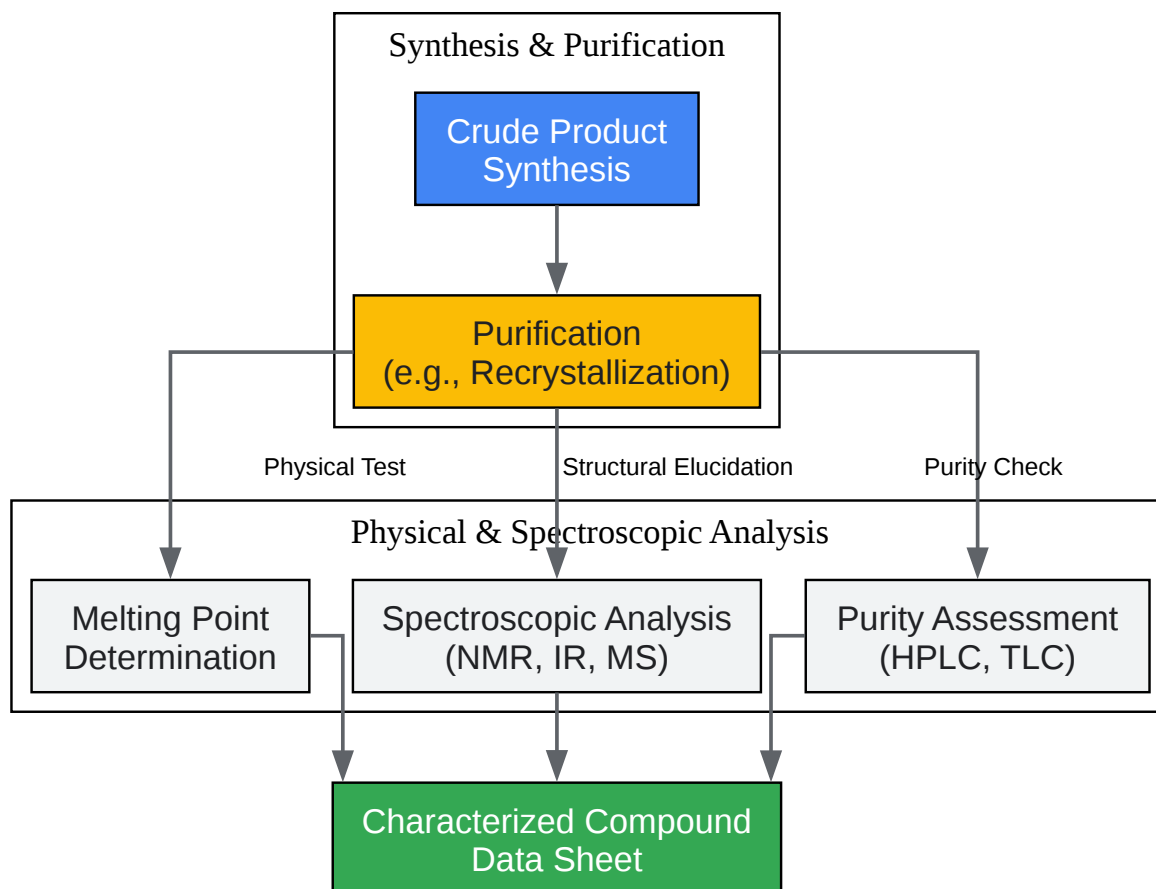
Workflows and Pathways

Visualizing the synthesis and characterization process provides a clear and logical framework for researchers. The following diagrams, rendered using Graphviz, illustrate key workflows related to **4-Nitroaniline Hydrochloride**.

Synthesis of 4-Nitroaniline Hydrochloride

The synthesis of **4-Nitroaniline Hydrochloride** is a multi-step process that begins with the protection of the amino group in aniline, followed by nitration and subsequent deprotection and salt formation.^{[5][8][9]}





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